

Colloidal Properties of Iron Sorbitol Citric Acid Complex Solutions: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Iron sorbitol*

CAS No.: *1338-16-5*

Cat. No.: *B072199*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the colloidal properties of **iron sorbitol** citric acid complex solutions, a parenteral iron formulation used in the treatment of iron deficiency anemia. The document synthesizes available data on the physicochemical characteristics, stability, and biological interactions of this complex, with a focus on its colloidal nature.

Introduction

Iron sorbitol citric acid complex, often stabilized with dextrin, is a colloidal solution designed for intramuscular administration. Its efficacy and safety profile are intrinsically linked to its colloidal properties, which govern its stability, iron release kinetics, and interaction with biological systems. This guide summarizes key quantitative data, details relevant experimental protocols, and visualizes the relationships between the complex's components and its overall function.

Physicochemical and Colloidal Properties

The stability and behavior of **iron sorbitol** citric acid complex in solution are dictated by a range of physicochemical parameters. While specific data on particle size distribution and zeta potential for the complete **iron sorbitol** citric acid complex are not readily available in the public domain, data from closely related iron-carbohydrate complexes and citric acid-stabilized iron oxide nanoparticles provide valuable insights into the expected colloidal characteristics.

Table 1: Physicochemical Properties of **Iron Sorbitol** Citric Acid Complex Solutions

Property	Value	Source
Appearance	Clear, dark brown colloidal solution	[1][2]
Composition	A complex of ferric iron, sorbitol, and citric acid, stabilized with dextrin and an excess of sorbitol.	[1][2][3]
Iron Content	Typically 50 mg/mL	[2][4]
pH	6.2 - 7.9	[2][3][4]
Density	1.173 g/cm ³	[3]
Relative Viscosity (at 31°C)	7.743	[3]
Isoelectric Point	2.5 - 3.5	[3]
Average Molecular Weight	< 5000 Da	[2][4]

Table 2: Colloidal Stability Parameters of Related Iron Nanoparticle Systems

Disclaimer: The following data is for citric acid-stabilized iron oxide nanoparticles, which share the citric acid coating but do not contain sorbitol. This information is provided as a proxy to infer the potential colloidal stability of the **iron sorbitol** citric acid complex.

Property	Value	Experimental Conditions	Source
Zeta Potential	-36.01 mV	Citric acid-stabilized iron oxide nanoparticles in aqueous medium.	
Zeta Potential	-26 to -32 mV	Citric acid-covered iron oxide nanoparticles.	
Hydrodynamic Size (Z-average)	171.1 ± 76.8 nm	Citric acid-stabilized iron oxide nanoparticles in aqueous medium.	
Hydrodynamic Size (Z-average)	93 - 115 nm	Citric acid-covered iron oxide nanoparticles.	
Polydispersity Index (PDI)	0.138	Citric acid-stabilized iron oxide nanoparticles in aqueous medium.	

A zeta potential more negative than -30 mV, as seen in citric acid-stabilized iron oxide nanoparticles, generally indicates good colloidal stability due to strong electrostatic repulsion between particles. The polydispersity index (PDI) value of 0.138 suggests a relatively narrow size distribution for these related nanoparticles.

Experimental Protocols

Detailed, standardized protocols for the synthesis and characterization of the **iron sorbitol citric acid complex** are not extensively published. However, based on available literature, the following methodologies can be outlined.

Synthesis of Iron Sorbitol Citric Acid Complex

The synthesis generally involves the complexation of a ferric iron salt with sorbitol and citric acid, followed by stabilization with dextrin. The pH is adjusted to the desired range using a suitable base.

General Protocol Outline:

- **Preparation of Reactant Solutions:** Aqueous solutions of ferric chloride, sorbitol, citric acid, and dextrin are prepared separately.
- **Formation of Ferric Hydroxide:** An alkaline solution (e.g., sodium hydroxide) is added to the ferric chloride solution to precipitate ferric hydroxide.
- **Complexation:** The wet ferric hydroxide precipitate is mixed with the sorbitol and citric acid solutions. The mixture is heated and stirred to facilitate the formation of the iron-sorbitol-citric acid complex.
- **Stabilization:** The dextrin solution is added to the complex solution to provide colloidal stability.
- **pH Adjustment:** The pH of the final solution is adjusted to the target range of 7.2-7.9 using sodium hydroxide or hydrochloric acid.^[1]
- **Purification:** The solution is filtered to remove any impurities.
- **Sterilization:** The final product is sterilized, typically by filtration, for parenteral administration.

Note: The precise ratios of reactants, reaction times, and temperatures are critical for controlling the final properties of the complex and are often proprietary.

Characterization of Colloidal Properties

3.2.1. Particle Size and Polydispersity Index (PDI) Measurement by Dynamic Light Scattering (DLS)

DLS is a non-invasive technique used to measure the hydrodynamic diameter and size distribution of nanoparticles in a solution.

Methodology:

- **Sample Preparation:** The **iron sorbitol** citric acid complex solution is diluted with a suitable solvent (e.g., deionized water) to an appropriate concentration for DLS analysis.
- **Instrument Setup:** A DLS instrument is used, and the sample is placed in a cuvette. The laser wavelength, scattering angle, and temperature are set.
- **Measurement:** The instrument measures the fluctuations in the intensity of scattered light caused by the Brownian motion of the particles.
- **Data Analysis:** The autocorrelation function of the scattered light intensity is analyzed to determine the diffusion coefficient of the particles. The Stokes-Einstein equation is then used to calculate the hydrodynamic diameter. The PDI is calculated from the distribution of particle sizes.

3.2.2. Zeta Potential Measurement

Zeta potential is a measure of the magnitude of the electrostatic or charge repulsion/attraction between particles and is a key indicator of colloidal stability.

Methodology:

- **Sample Preparation:** The sample is prepared similarly to the DLS measurement, diluted in a suitable medium with a known ionic strength.
- **Instrument Setup:** A zeta potential analyzer, which typically uses electrophoretic light scattering (ELS), is employed.
- **Measurement:** An electric field is applied to the sample, causing the charged particles to move. The velocity of this movement (electrophoretic mobility) is measured by detecting the Doppler shift of the scattered laser light.
- **Data Analysis:** The Henry equation is used to convert the electrophoretic mobility into the zeta potential.

3.2.3. Transmission Electron Microscopy (TEM)

TEM provides direct visualization of the nanoparticles, allowing for the determination of their size, shape, and morphology.

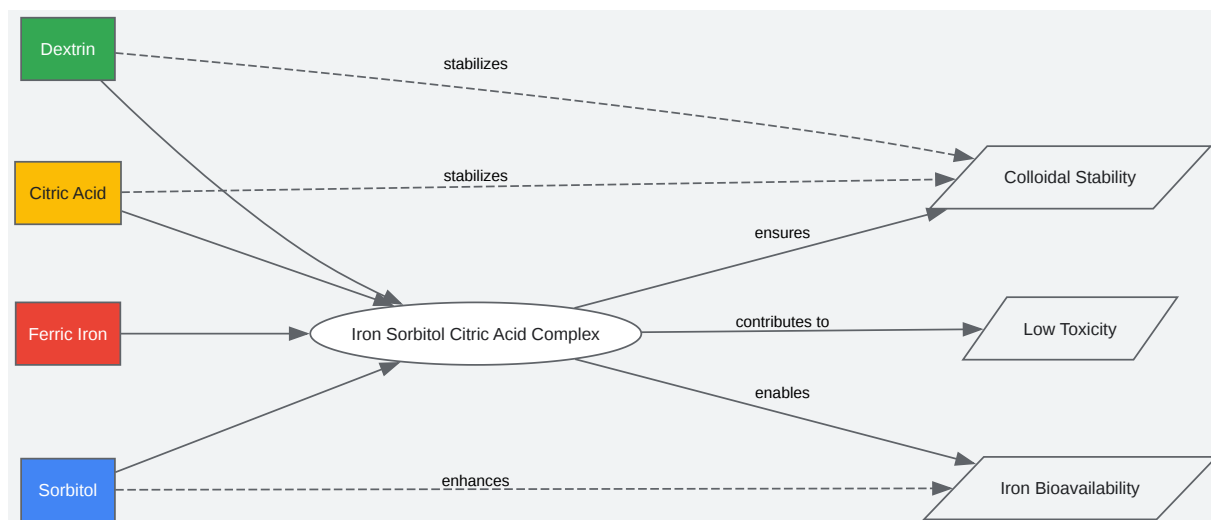
Methodology:

- **Sample Preparation:** A drop of the diluted colloidal solution is placed on a TEM grid (e.g., carbon-coated copper grid) and allowed to dry.
- **Imaging:** The grid is placed in the TEM, and a high-energy electron beam is passed through the sample.
- **Image Analysis:** The transmitted electrons form an image on a detector. The size and morphology of the iron cores of the complex can be directly measured from the resulting micrographs.

Visualizations

Logical Relationship of Components and Properties

The following diagram illustrates the relationship between the chemical components of the **iron sorbitol** citric acid complex and its resulting physicochemical and colloidal properties.

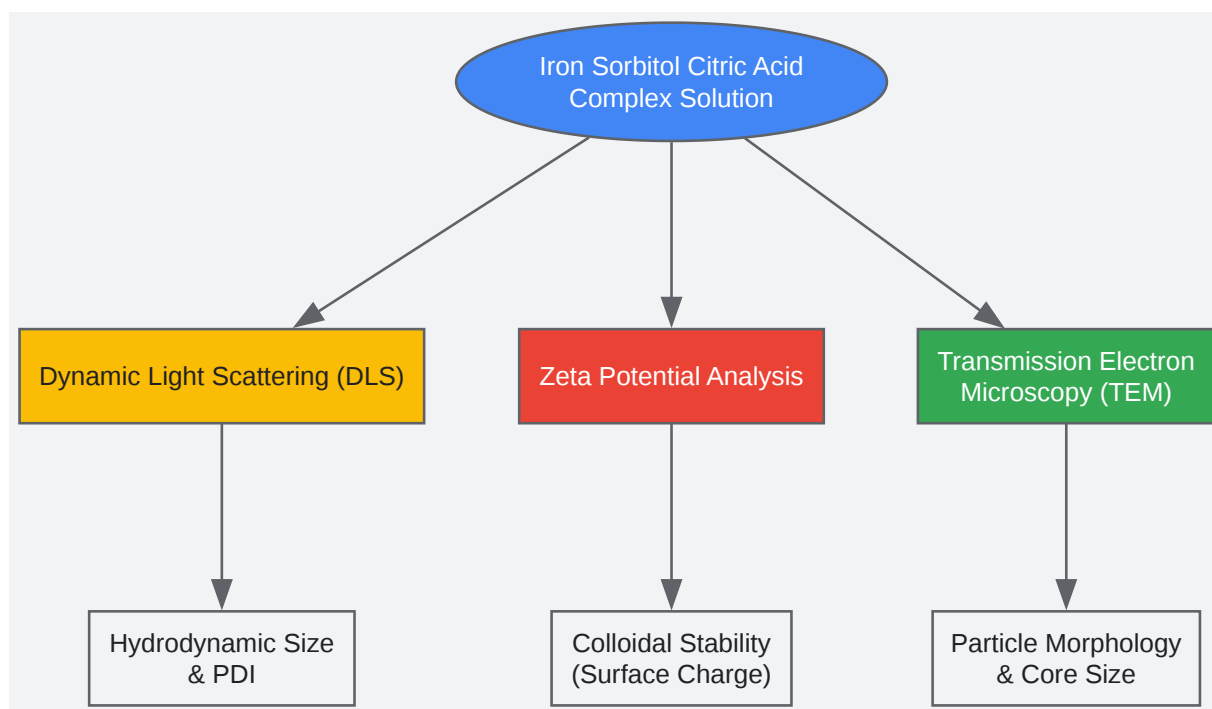


[Click to download full resolution via product page](#)

Caption: Interplay of components in determining the properties of the complex.

Experimental Workflow for Colloidal Characterization

This diagram outlines a typical workflow for the characterization of the colloidal properties of an **iron sorbitol** citric acid complex solution.

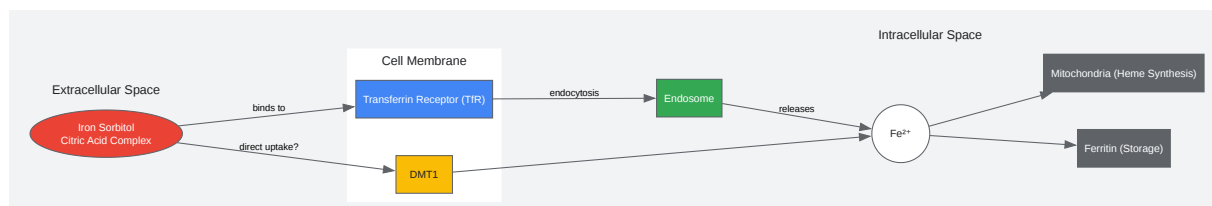


[Click to download full resolution via product page](#)

Caption: Workflow for the characterization of colloidal properties.

General Cellular Iron Uptake Pathway

While specific signaling pathways for the **iron sorbitol** citric acid complex are not well-defined in the literature, the following diagram illustrates the general mechanisms of cellular iron uptake, which are relevant to understanding its biological fate.



[Click to download full resolution via product page](#)

Caption: General pathways for cellular iron uptake.

Conclusion

The colloidal properties of **iron sorbitol** citric acid complex solutions are fundamental to their function as a parenteral iron therapeutic. While a complete quantitative profile, particularly regarding particle size and zeta potential, remains to be fully elucidated in publicly available literature, the existing data and insights from related iron-carbohydrate nanoparticles underscore the importance of the formulation's composition in achieving a stable and bioavailable product. The experimental protocols and workflows outlined in this guide provide a framework for the continued investigation and quality control of this important class of therapeutic colloids. Further research is warranted to establish a more detailed understanding of the structure-property-function relationships for this specific complex.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. Iron Sorbitex | C12H19FeO13 | CID 20715017 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [2. Iron Sorbitex \[drugfuture.com\]](#)
- [3. pjsir.org \[pjsir.org\]](#)
- [4. US3686397A - Parenteral iron preparations - Google Patents \[patents.google.com\]](#)
- To cite this document: BenchChem. [Colloidal Properties of Iron Sorbitol Citric Acid Complex Solutions: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b072199/docs#colloidal-properties-of-iron-sorbitol-citric-acid-complex-solutions-a-technical-guide\]](https://www.benchchem.com/product/b072199/docs#colloidal-properties-of-iron-sorbitol-citric-acid-complex-solutions-a-technical-guide)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)